

(3-Aminocyclobutyl)methanol hydrochloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (3-Aminocyclobutyl)methanol
hydrochloride

Cat. No.: B037349

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An In-Depth Technical Guide to the Material Safety of **(3-Aminocyclobutyl)methanol hydrochloride**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of the safe handling, storage, and emergency procedures for **(3-Aminocyclobutyl)methanol hydrochloride**. Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard Material Safety Data Sheet (MSDS) to offer deeper insights into the causality behind safety protocols, ensuring a self-validating system of laboratory best practices.

Section 1: Chemical Identification and Physicochemical Properties

(3-Aminocyclobutyl)methanol hydrochloride is a cyclobutane derivative used as a building block in organic synthesis. Its structure, comprising a reactive primary amine and a primary alcohol on a cyclobutane ring, dictates its chemical behavior and toxicological profile. The hydrochloride salt form enhances its stability and solubility in polar solvents.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
Chemical Name	(3-Aminocyclobutyl)methanol hydrochloride	[1]
Synonyms	cis-3-Amino-cyclobutanemethanol hydrochloride	[1][2]
CAS Number	142733-65-1 (cis-isomer)[2][3], 1284250-10-7[1], 130369-06-1[4][5]	[1][2][3][4][5]
Molecular Formula	C ₅ H ₁₂ ClNO	[1][2][3]
Molecular Weight	137.61 g/mol	[1][3]
Appearance	Solid	[3]
Purity	Typically ≥95%	[2][4][6]

Table 2: Computed Physicochemical Data

Property	Value	Source(s)
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]
Exact Mass	137.0607417	[1]
Complexity	59.1	[1]

Section 2: Hazard Identification and Toxicological Profile

Understanding the inherent hazards of a chemical is the foundation of safe laboratory practice. The hazard profile of **(3-Aminocyclobutyl)methanol hydrochloride** is primarily associated

with its irritant and potentially harmful properties upon acute exposure.

GHS Hazard Classification:

While specific GHS classifications for **(3-Aminocyclobutyl)methanol hydrochloride** can vary slightly by supplier and isomeric form, the hazard profile for closely related aminocycloalkane derivatives provides a reliable guide. The primary hazards are:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Hazard Pictograms:

Signal Word: Warning[\[4\]](#)[\[6\]](#)

Expert Insight: The "Why" Behind the Hazards

The irritant nature of this compound stems from its chemical structure. The primary amine group can act as a base, potentially disrupting the pH of biological tissues like skin and mucous membranes, leading to irritation. The hydrochloride component indicates that it is a salt of a weak base and a strong acid; in solution, it can create a mildly acidic environment, which can also contribute to irritation. Inhalation of the solid as a dust can cause mechanical irritation to the respiratory tract, compounded by its chemical properties.

Section 3: Safe Handling and Storage Workflow

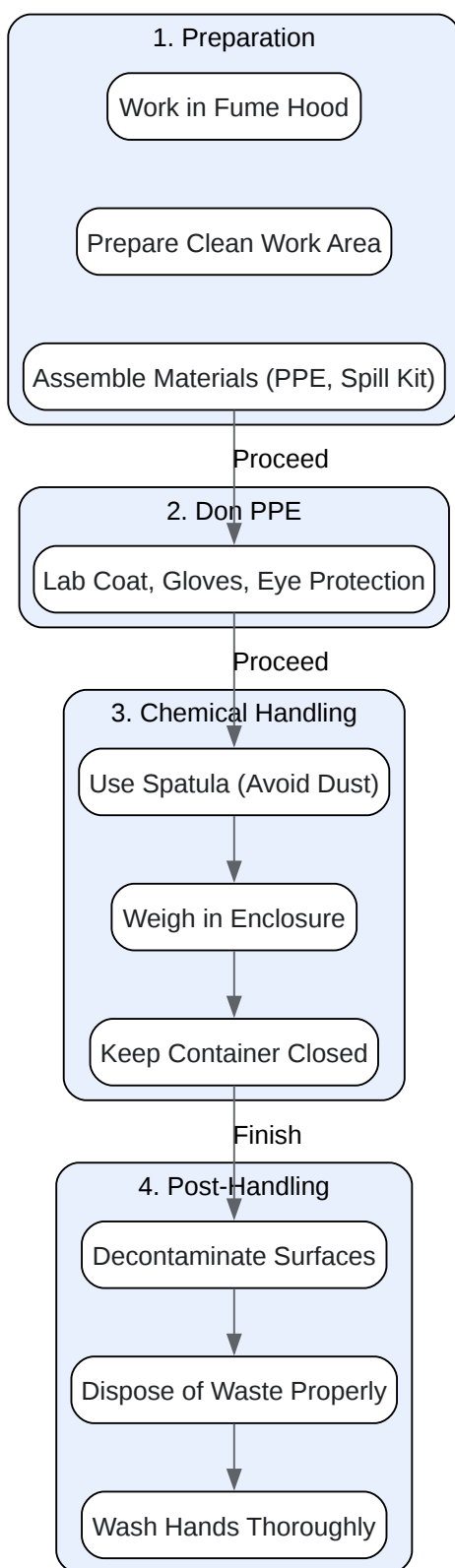
A systematic approach to handling and storage is critical to mitigate the risks identified above. The following workflow is designed to create a safe and controlled laboratory environment.

Experimental Workflow: Safe Handling Protocol

- Preparation and Engineering Controls:

- Step 1.1: Always work within a certified chemical fume hood to control exposure to dust and aerosols.[\[9\]](#)[\[10\]](#)
- Step 1.2: Ensure the work area is clean and uncluttered.
- Step 1.3: Have all necessary equipment, including personal protective equipment (PPE), spill cleanup materials, and waste containers, readily available before handling the compound.
- Personal Protective Equipment (PPE) Donning:
 - Step 2.1: Don appropriate PPE as detailed in Section 4. This includes, at a minimum, a lab coat, safety glasses with side shields or chemical goggles, and compatible chemical-resistant gloves.[\[6\]](#)[\[7\]](#)
- Chemical Handling:
 - Step 3.1: To minimize dust generation, avoid pouring the solid. Use a spatula or scoop to transfer the material.[\[9\]](#)
 - Step 3.2: When weighing, use a balance inside the fume hood or in an enclosure.
 - Step 3.3: If making a solution, add the solid slowly to the solvent to avoid splashing.
 - Step 3.4: Keep the container tightly closed when not in use.[\[7\]](#)[\[9\]](#)
- Post-Handling:
 - Step 4.1: Decontaminate all surfaces and equipment after use.
 - Step 4.2: Dispose of waste in a clearly labeled, sealed container according to institutional and local regulations.[\[6\]](#)
 - Step 4.3: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[6\]](#)[\[7\]](#)

Mandatory Visualization: Safe Handling Workflow



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Caption: Workflow for safely handling **(3-Aminocyclobutyl)methanol hydrochloride**.

Storage Requirements

Proper storage is essential to maintain the integrity of the compound and prevent accidents.

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[6][7]} Some suppliers recommend refrigeration (2-8°C) and storage under an inert atmosphere.^{[4][10]}
- **Incompatibilities:** Keep away from strong oxidizing agents.^[7]
- **Rationale:** The compound is hygroscopic (tends to absorb moisture from the air). Storing it in a dry, inert atmosphere prevents degradation. Keeping it away from strong oxidizers is a general precaution for amines, which can react exothermically with such materials.

Section 4: Exposure Controls and Personal Protective Equipment (PPE)

Exposure control is achieved through a combination of engineering controls and appropriate PPE.

- **Engineering Controls:** A properly functioning chemical fume hood is the primary engineering control to minimize inhalation exposure.^{[6][9]} Facilities should also be equipped with an eyewash station and a safety shower.^[6]
- **Personal Protective Equipment:**
 - **Eye/Face Protection:** Chemical safety goggles or a face shield are mandatory.^[7] Standard safety glasses do not provide a sufficient seal against dust or splashes.
 - **Skin Protection:** Wear a laboratory coat and protective gloves. Nitrile gloves are commonly used, but it is best practice to consult the glove manufacturer's compatibility chart for the specific solvent being used.^{[7][11]} Contaminated clothing should be removed and washed before reuse.^[6]
 - **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, use a NIOSH (US) or CEN (EU) approved particulate respirator.^{[7][12]}

Section 5: First-Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Personnel should be familiar with these procedures before working with the chemical.

Step-by-Step First-Aid Protocols

- Inhalation:
 - Immediately move the affected person to fresh air.[\[7\]](#)[\[12\]](#)
 - If breathing is difficult, provide oxygen. If breathing has stopped, trained personnel should perform artificial respiration.[\[12\]](#)[\[13\]](#)
 - Seek immediate medical attention.[\[7\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing.[\[6\]](#)
 - Flush the affected skin with plenty of soap and water for at least 15 minutes.[\[7\]](#)[\[13\]](#)
 - Seek medical attention if irritation develops or persists.[\[6\]](#)
- Eye Contact:
 - Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#)[\[13\]](#)
 - Remove contact lenses if present and easy to do so. Continue rinsing.[\[6\]](#)
 - Seek immediate medical attention.[\[7\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[7\]](#)
 - Rinse the mouth thoroughly with water.[\[6\]](#)[\[12\]](#)

- Never give anything by mouth to an unconscious person.[\[7\]](#)
- Seek immediate medical attention.[\[7\]](#)

Expert Rationale: The primary goal of first aid for chemical exposure is dilution and removal. Flushing with copious amounts of water is the most effective way to remove the irritant from skin and eyes. Vomiting is not induced after ingestion of a corrosive or irritant chemical because it can cause a second round of damage to the esophagus and mouth.

Section 6: Fire-Fighting and Accidental Release Measures

- Fire-Fighting:
 - Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)[\[12\]](#) Choose the agent most appropriate for the surrounding fire.
 - Hazardous Combustion Products: Thermal decomposition may produce toxic gases such as carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas.[\[7\]](#)[\[12\]](#)
 - Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[7\]](#)[\[12\]](#)
- Accidental Release Measures:
 - Evacuate unnecessary personnel from the area.[\[9\]](#)
 - Ensure adequate ventilation.
 - Wear appropriate PPE (see Section 4).
 - For a solid spill, carefully sweep or shovel the material into a suitable, labeled container for disposal. Avoid generating dust.[\[7\]](#)[\[12\]](#)
 - Prevent the spill from entering drains or waterways.[\[10\]](#)
 - Clean the spill area thoroughly after material pickup is complete.

Section 7: Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage conditions.[7][14]
- Conditions to Avoid: Avoid moisture, heat, sparks, and open flames.[7][9]
- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides, nitrogen oxides, and hydrogen chloride gas.[7][12]

Section 8: Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Procedure: Dispose of this material and its container at a licensed hazardous waste disposal facility.[6][9] Do not allow it to enter the environment.
- Contaminated Packaging: Empty containers may retain product residue and should be treated as hazardous waste.

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